A Comprehensive Technical Guide to the Physical Characteristics of Beta-Lactose Powder

Author: BenchChem Technical Support Team. **Date**: December 2025

Compound of Interest		
Compound Name:	*beta-Lactose*	
Cat. No.:	*B051086*	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical characteristics of **beta-lactose** powder. **Beta-lactose**, an anomer of lactose, is a disaccharide widely utilized as an excipient in the pharmaceutical industry. Its physical properties are critical determinants of its performance in various applications, including as a filler, binder, and carrier in tablets and dry powder inhalers. This document outlines key physical parameters, details the experimental protocols for their determination, and presents quantitative data in a structured format for ease of comparison.

General and Physicochemical Properties

Beta-lactose is a white to off-white crystalline powder.[1] It is the beta-anomer of lactose, a disaccharide composed of D-galactose and D-glucose units linked by a β-1,4 glycosidic bond. Commercial **beta-lactose** products often contain a higher concentration of the β anomer (approximately 80% w/w) and are frequently referred to as "anhydrous" lactose because the **beta-lactose** is in an anhydrous form.[2]

Table 1: General and Physicochemical Properties of **Beta-Lactose**

Property	Value	Reference
Appearance	White to off-white crystalline powder	[1]
Molecular Formula	$C_{12}H_{22}O_{11}$	[1]
Molecular Weight	342.30 g/mol	[1]
Melting Point	Approximately 254 °C	[1]
Boiling Point	Approximately 397.76 °C	[1]
True Density	Approximately 1.59 g/cm³	[1][3]

Particle and Powder Characteristics

The particle and bulk powder properties of **beta-lactose** are crucial for its functionality in pharmaceutical formulations, influencing aspects like flowability, compressibility, and dissolution.

Particle Size Distribution

The particle size distribution of **beta-lactose** powder significantly impacts its flow and compaction properties. Milled anhydrous β-lactose typically has an irregular shape.[4]

Table 2: Particle Size Distribution Parameters of **Beta-Lactose** Powder (Typical Values)

Parameter	Description	Typical Value Range (μm)
d10	10% of particles are smaller than this diameter	Varies with grade
d50 (Median)	50% of particles are smaller than this diameter	Varies with grade
d90	90% of particles are smaller than this diameter	Varies with grade

Density

The density of **beta-lactose** powder is characterized by its bulk and tapped densities, which are important for die filling and tablet weight uniformity.

Table 3: Density of **Beta-Lactose** Powder (Typical Values)

Property	Description	Typical Value (g/cm³)
Bulk Density	The density of the powder under loose packing	Varies with particle size and shape
Tapped Density	The density of the powder after mechanical tapping	Varies with particle size and shape

Flowability

The flowability of **beta-lactose** powder is a critical parameter in manufacturing processes such as tableting and capsule filling. It is influenced by particle size, shape, and surface characteristics.

Table 4: Flowability Parameters of **Beta-Lactose** Powder (Typical Values)

Parameter	Description	Typical Value Range
Angle of Repose	The steepest angle of descent of a powder heap	Varies with powder properties
Carr's Index	An indication of the compressibility of a powder	Varies with powder properties
Hausner Ratio	Ratio of tapped density to bulk density	Varies with powder properties

Solubility

Beta-lactose exhibits higher solubility in water compared to its alpha-anomer.[5] The final solubility in water is the same for both anomers due to mutarotation, where they convert into each other in solution to reach an equilibrium.[3]

Table 5: Solubility of **Beta-Lactose**

Tech Support

Solvent	Solubility	Reference
Water	50 g/100 mL	[5]
Ethanol	Practically insoluble	

Moisture Content

Commercial **beta-lactose** is typically anhydrous.[2] However, it can be hygroscopic, especially at high relative humidity.[6]

Table 6: Moisture Content of **Beta-Lactose** Powder

Property	Description	Typical Value
Moisture Content	Amount of water present in the powder	< 1% (as anhydrous)

Specific Surface Area

The specific surface area (SSA) is a measure of the total surface area of a powder per unit of mass and is influenced by particle size and porosity.

Table 7: Specific Surface Area of **Beta-Lactose** Powder (Typical Values)

Method	Description	Typical Value Range (m²/g)
BET (Gas Adsorption)	Measures the physical adsorption of a gas on the solid surface	Varies with particle size

Structural and Thermal Properties

The crystalline structure and thermal behavior of **beta-lactose** are important for its stability and processing.

Crystal Structure

Beta-lactose exists in an anhydrous crystalline form.[3] The crystals of pure **beta-lactose** are described as having a characteristic kite-like form, though industrially produced **beta-lactose** may have very small crystals where this form is less common.[3]

Thermal Properties

Thermal analysis provides insights into the physical and chemical changes that occur in **beta-lactose** upon heating.

Table 8: Thermal Properties of **Beta-Lactose** Powder

Property	Description	Typical Value (°C)
Melting Point	Temperature at which the crystalline solid transitions to a liquid	~254
Glass Transition Temperature (of amorphous lactose)	Temperature at which an amorphous solid transitions from a rigid to a more rubbery state	101 - 115

Experimental Protocols

Detailed methodologies for determining the key physical characteristics of **beta-lactose** powder are provided below.

Particle Size Distribution by Laser Diffraction

Principle: This technique measures the angular distribution of scattered light produced by a laser beam passing through a dispersed particulate sample. The particle size distribution is then calculated from the scattered light pattern using the Mie or Fraunhofer theory.

Apparatus: Laser diffraction particle size analyzer with a dry powder dispersion unit.

Procedure:

- Ensure the instrument is clean and calibrated according to the manufacturer's instructions.

- Select an appropriate dispersion pressure to ensure adequate particle dispersion without causing particle attrition. This is typically determined by performing a pressure titration, where the particle size is measured at increasing dispersion pressures until a stable plateau is reached.[7][8]

- Introduce a representative sample of the **beta-lactose** powder into the feeder of the dry dispersion unit.

- Initiate the measurement. The instrument will automatically feed the powder through the measurement zone.

- The software will calculate and report the particle size distribution, including parameters such as d10, d50, and d90.

- Perform replicate measurements to ensure reproducibility.

Bulk and Tapped Density

Principle: Bulk density is the ratio of the mass of an untapped powder sample to its volume. Tapped density is determined by mechanically tapping a graduated cylinder containing the powder sample until little further volume change is observed.

Apparatus: Graduated cylinder, balance, and a tapped density tester.

Procedure for Bulk Density:

- Weigh a clean, dry graduated cylinder.

- Gently pour a known mass (e.g., 100 g) of **beta-lactose** powder into the cylinder without compacting it.[5]

- Level the powder surface without compacting and read the unsettled apparent volume (V_0). [5]

- Calculate the bulk density using the formula: Bulk Density = mass / V_0.[9]

Procedure for Tapped Density:

Tech Support

- Use the same cylinder with the powder from the bulk density measurement.

- Place the cylinder in the tapped density tester.

- Operate the tester for a specified number of taps (e.g., 100, 500, 1250 taps) at a specified drop height and rate.[10]

- Read the final tapped volume (Vf).

- Calculate the tapped density using the formula: Tapped Density = mass / Vf.

Flowability by Shear Cell Method

Principle: The shear cell method measures the flow properties of a powder by determining the shear stress required to cause failure in a consolidated powder bed.

Apparatus: Ring shear tester or other suitable shear cell instrument.

Procedure:

- Place a representative sample of the **beta-lactose** powder into the shear cell.

- Apply a known consolidation stress (normal load) to the powder bed.

- Apply a shear stress to the powder until it yields or fails.

- Record the shear stress at failure for different consolidation stresses to construct a yield locus.

- From the yield locus, determine key flowability parameters such as the angle of internal friction, cohesion, and the flow function. The flow function is a plot of the unconfined yield strength versus the major principal consolidating stress.

Moisture Content by Karl Fischer Titration

Principle: This method is based on the quantitative reaction of water with an anhydrous solution of sulfur dioxide and iodine in the presence of a buffer that reacts with hydrogen ions.

Apparatus: Karl Fischer titrator (volumetric or coulometric).

Procedure:

- Standardize the Karl Fischer reagent with a known amount of water or a water standard.

- Introduce a known mass of the **beta-lactose** powder into the titration vessel containing a suitable solvent (e.g., methanol).

- The instrument automatically titrates the sample with the Karl Fischer reagent until the endpoint is reached (no more water is present).

- The amount of water in the sample is calculated based on the amount of reagent consumed. For lactose, a stirring time of at least 180 seconds is recommended for complete dissolution.

Specific Surface Area by BET Method

Principle: The Brunauer-Emmett-Teller (BET) theory describes the multilayer adsorption of a gas on a solid surface. The specific surface area is determined from the amount of gas adsorbed at different partial pressures.

Apparatus: Gas adsorption analyzer.

Procedure:

- Degas a known mass of the **beta-lactose** powder under vacuum or with an inert gas flow at an elevated temperature to remove any adsorbed contaminants.

- Cool the sample to the temperature of liquid nitrogen (-196 °C).

- Introduce a known amount of an adsorbate gas (typically nitrogen or krypton) into the sample cell at various partial pressures.

- Measure the amount of gas adsorbed at each pressure to generate an adsorption isotherm.

- Apply the BET equation to the linear portion of the isotherm (typically in the relative pressure range of 0.05 to 0.30) to calculate the specific surface area.

Thermal Analysis by Differential Scanning Calorimetry (DSC)

Principle: DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. This allows for the determination of thermal transitions such as melting and glass transitions.

Apparatus: Differential Scanning Calorimeter.

Procedure:

- Accurately weigh a small amount of **beta-lactose** powder (typically 2-4 mg) into an aluminum DSC pan.

- Seal the pan and place it in the DSC instrument. An empty sealed pan is used as a reference.

- Heat the sample at a constant rate (e.g., 10 °C/min) over a specified temperature range.

- The instrument records the heat flow to the sample relative to the reference.

- Analyze the resulting thermogram to identify endothermic (melting) and exothermic (crystallization) peaks, as well as shifts in the baseline indicating a glass transition.

Crystal Structure by X-ray Diffraction (XRD)

Principle: XRD is a non-destructive technique that provides detailed information about the crystallographic structure of a material. When a monochromatic X-ray beam is directed at a crystalline sample, the X-rays are diffracted by the crystal lattice planes, producing a unique diffraction pattern.

Apparatus: X-ray diffractometer.

Procedure:

- Prepare a flat, uniform powder sample of **beta-lactose**.

- Mount the sample in the diffractometer.

- Direct a monochromatic X-ray beam onto the sample.

- Rotate the sample and the detector to measure the intensity of the diffracted X-rays at different angles (2θ).

- The resulting diffractogram, a plot of intensity versus 2θ, provides a fingerprint of the crystalline phases present. The positions and intensities of the diffraction peaks can be used to identify the crystal structure and quantify the amounts of different crystalline forms.

Visualizations

Lactose Metabolism Pathway

The following diagram illustrates the metabolic pathway of lactose after ingestion.
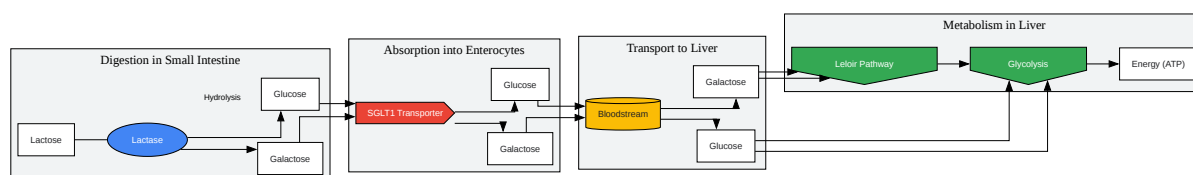
Click to download full resolution via product page

Caption: Overview of Lactose Digestion and Metabolism.

Experimental Workflow for **Beta-Lactose** Powder Characterization

The following diagram outlines a typical experimental workflow for the comprehensive physical characterization of **beta-lactose** powder.
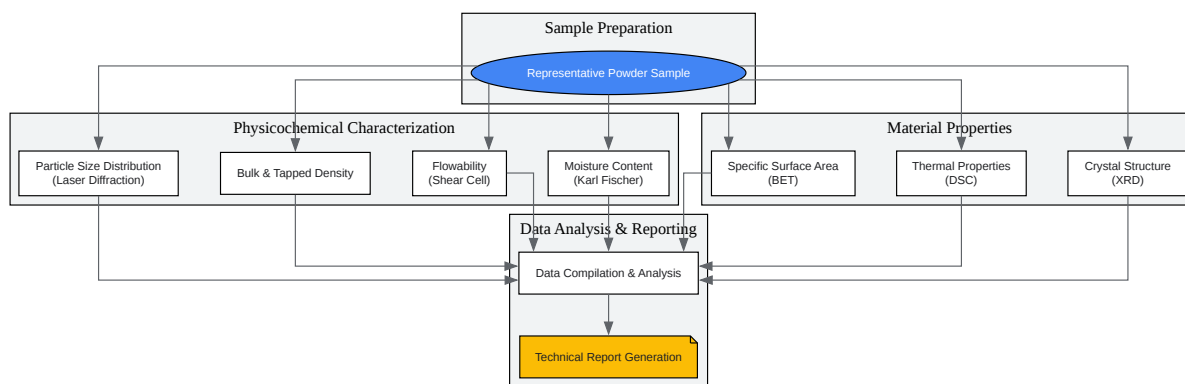
Click to download full resolution via product page

Caption: Workflow for **Beta-Lactose** Powder Characterization.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Determination of water content in lactose by Karl Fischer titration - Interlaboratory collaborative study: Universität Hohenheim [uni-hohenheim.de]
- 2. researchgate.net [researchgate.net]
- 3. shop.fil-idf.org [shop.fil-idf.org]

- 4. shop.fil-idf.org [shop.fil-idf.org]

- 5. mhlw.go.jp [mhlw.go.jp]

- 6. Assessment of Pharmaceutical Powder Flowability using Shear Cell-Based Methods and Application of Jenike's Methodology. | Semantic Scholar [semanticscholar.org]

- 7. news-medical.net [news-medical.net]

- 8. bettersizeinstruments.com [bettersizeinstruments.com]

- 9. bettersizeinstruments.com [bettersizeinstruments.com]

- 10. pharmastate.academy [pharmastate.academy]

- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Characteristics of Beta-Lactose Powder]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b051086#physical-characteristics-of-beta-lactose-powder]

Disclaimer & Data Validity:

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade?   Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com